

IUPAC name for Pigment Red 166

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Compound of Interest

Compound Name: *Pigment Red 166*

Cat. No.: *B1436591*

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An In-depth Technical Guide to **Pigment Red 166**

This technical guide provides a comprehensive overview of **Pigment Red 166**, a disazo condensation organic pigment. The information is curated for researchers, scientists, and professionals in drug development who may have an interest in the material science aspects of colorants for applications such as medical device coatings, specialized formulations, or as a stable marker in experimental systems.

Chemical Identity

Pigment Red 166 is a synthetic organic pigment known for its clean, yellowish-red shade and high performance in various applications.

- IUPAC Name: 4-[(2,5-dichlorophenyl)diazenyl]-N-[4-[[4-[(2,5-dichlorophenyl)diazenyl]-3-hydroxynaphthalene-2-carbonyl]amino]phenyl]-3-hydroxynaphthalene-2-carboxamide^[1]
- Synonyms: Cromophtal Scarlet R, Disazo Scarlet, C.I. **Pigment Red 166**^{[1][2][3]}
- CAS Numbers: 3905-19-9, 71819-52-8^{[1][2]}
- C.I. Number: 20730^{[4][5]}
- Molecular Formula: C₄₀H₂₄Cl₄N₆O₄^{[2][3][4][6]}
- Molecular Weight: 794.47 g/mol ^{[3][4][6]}

Physicochemical Properties

Pigment Red 166 is characterized by its excellent stability. The quantitative properties gathered from various technical datasheets are summarized below.

Property	Value	Source(s)
Appearance	Yellowish-red powder	[3] [4] [7]
Relative Density	1.5 - 1.57 g/cm ³	[2] [5] [8] [9]
Melting Point	340 °C	[2] [8]
Oil Absorption	55 - 75 g/100g	[2] [8] [9]
Specific Surface Area	26 m ² /g	[2] [8]
pH Value (10% slurry)	7	[2] [7]
Particle Shape / Size	Needle-like or spherical, ~20 nm to <1 µm	[2]

Performance and Resistance Properties

The pigment exhibits high fastness to light, heat, and solvents, making it suitable for demanding applications. The resistance properties are rated on a scale of 1 to 5 or 1 to 8, where a higher number indicates better performance.

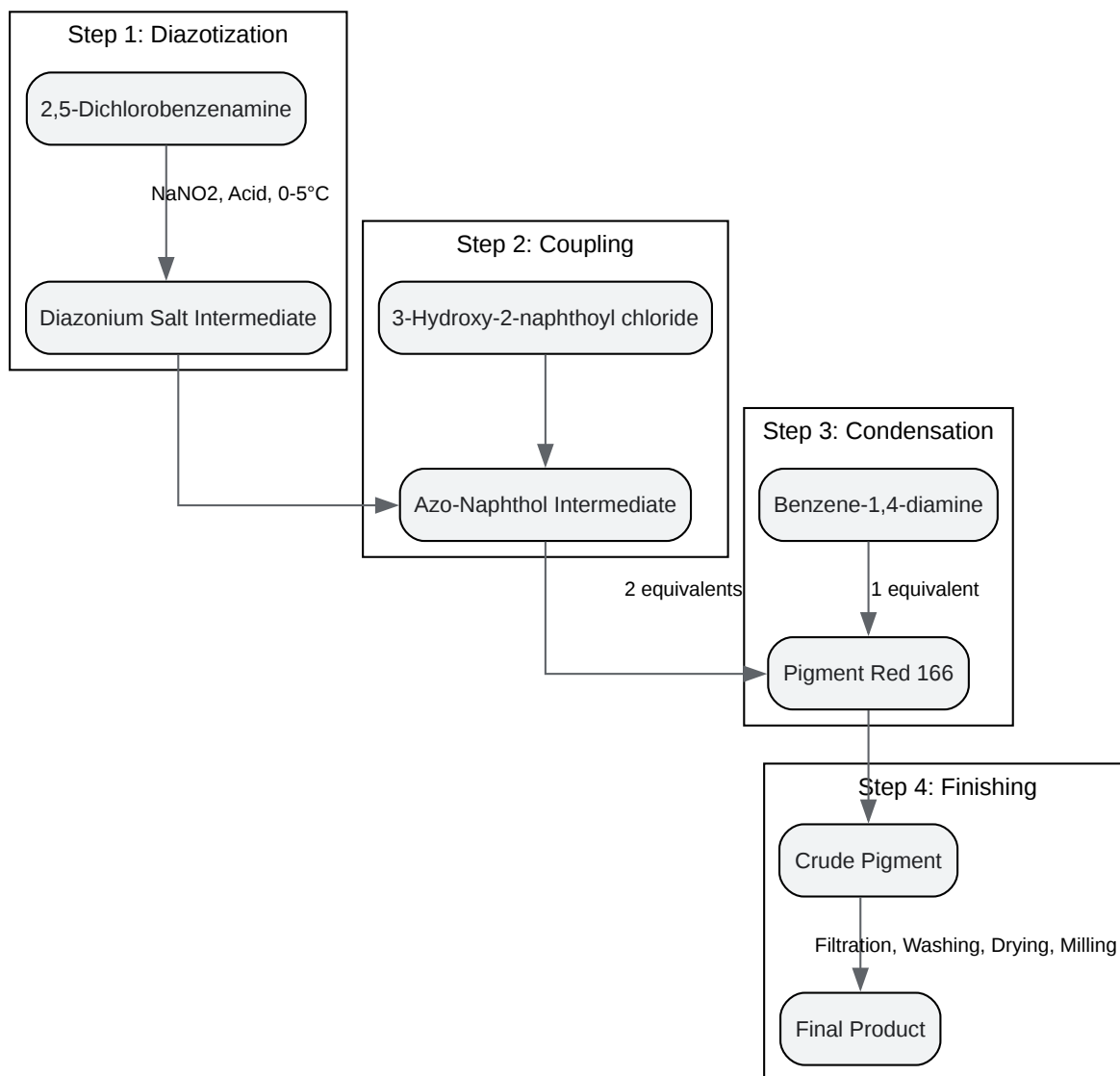
Property	Rating	Source(s)
Light Fastness (Full Shade)	7 - 8 (out of 8)	[3][8][9]
Light Fastness (Tint)	7 (out of 8)	[8]
Heat Resistance	200 - 300 °C	[3][5][8][10]
Water Resistance	5 (out of 5)	[5][7]
Oil Resistance	5 (out of 5)	[5][7]
Acid Resistance	5 (out of 5)	[5][7]
Alkali Resistance	5 (out of 5)	[5][7]
Migration Fastness	4 - 5 (out of 5)	[9]
Solvent Resistance (Ethanol)	5 (out of 5)	[8]
Solvent Resistance (Ethyl Acetate)	5 (out of 5)	[8]

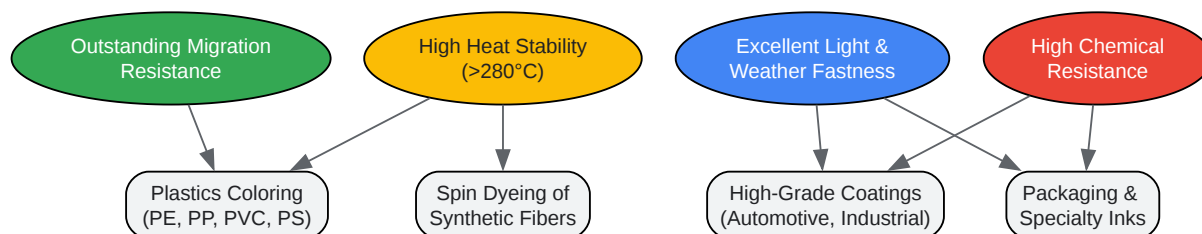
Synthesis and Manufacturing

Experimental Protocol: Synthesis of Pigment Red 166

The manufacturing process for **Pigment Red 166** involves a multi-step chemical synthesis.[4]

- **Diazotization:** 2,5-Dichlorobenzenamine is treated with a nitrite source (e.g., sodium nitrite) in an acidic medium to form a diazonium salt. This reaction is typically carried out at low temperatures (0-5 °C) to ensure the stability of the diazonium salt.
- **Coupling:** The resulting diazonium salt is coupled with 3-Hydroxy-2-naphthoyl chloride. This electrophilic substitution reaction forms an azo compound, which is an intermediate product.
- **Condensation:** Two molar equivalents of the intermediate azo compound are then condensed with one molar equivalent of Benzene-1,4-diamine. This final step forms the symmetrical **Pigment Red 166** molecule.[4] The resulting pigment is then filtered, washed, dried, and milled to the desired particle size.





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